

Succinyl Chloride (CAS No. 543-20-4): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Succinyl chloride*

Cat. No.: *B1293783*

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Abstract

Succinyl chloride, with the CAS number 543-20-4, is a highly reactive diacyl chloride derived from succinic acid. Its bifunctional nature makes it a versatile reagent in organic synthesis, serving as a crucial building block for a wide array of compounds, including pharmaceuticals, polymers, and other specialty chemicals. This technical guide provides an in-depth overview of the chemical and physical properties of **succinyl chloride**, detailed experimental protocols for its key reactions, and a summary of its significant applications, with a particular focus on its role in drug development and polymer chemistry.

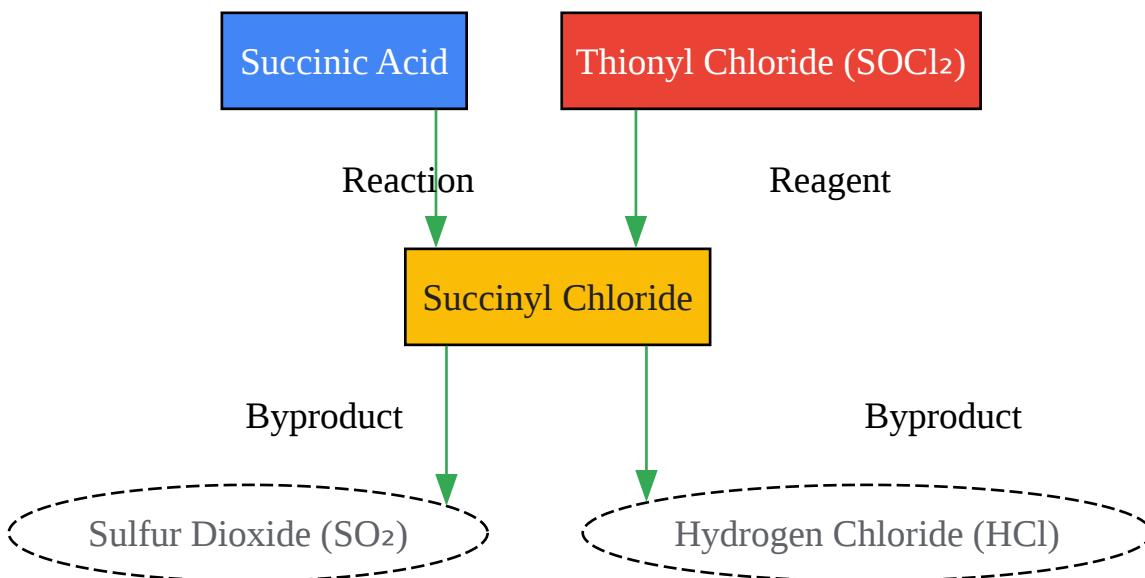
Chemical and Physical Properties

Succinyl chloride is a colorless to pale yellow liquid with a pungent odor. It is highly reactive and readily hydrolyzes in the presence of moisture. Key quantitative properties are summarized in the table below.

Property	Value
Molecular Formula	C ₄ H ₄ Cl ₂ O ₂
Molecular Weight	154.98 g/mol
Melting Point	16-17 °C
Boiling Point	192-194 °C
Density	1.413 g/mL at 25 °C
Refractive Index	1.469 at 20 °C
Flash Point	102 °C

Synthesis of Succinyl Chloride

Succinyl chloride is most commonly synthesized by the chlorination of succinic acid or its anhydride. Thionyl chloride (SOCl₂) is a frequently used chlorinating agent.



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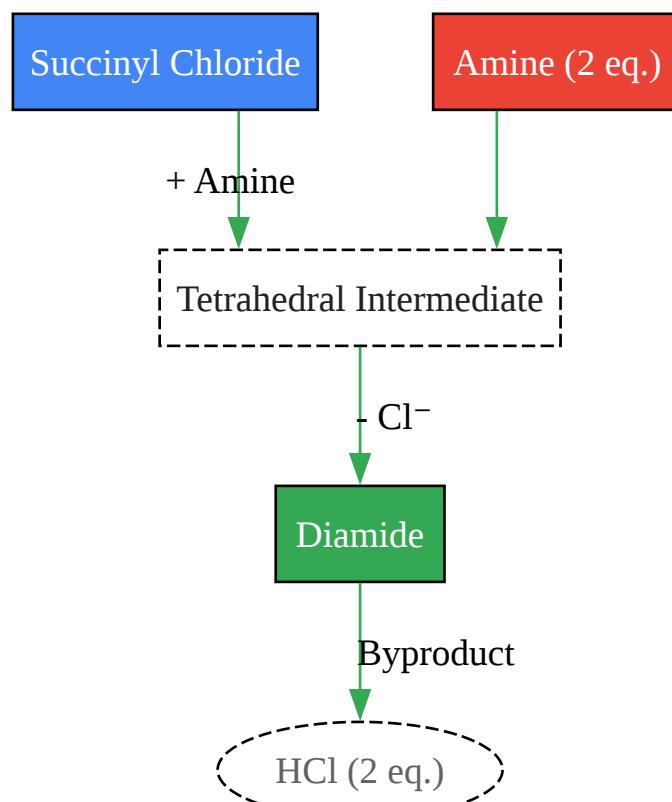
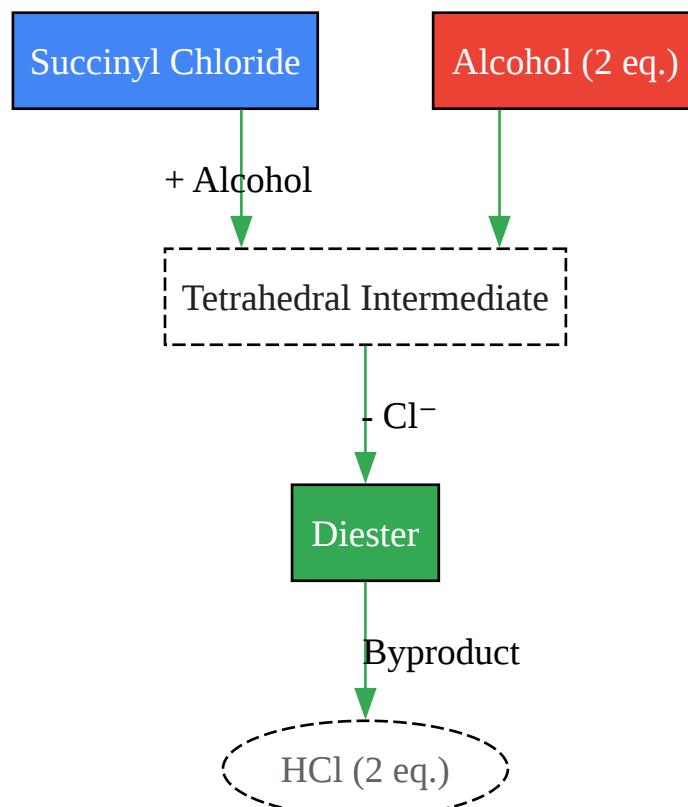
*General synthesis of **succinyl chloride**.*

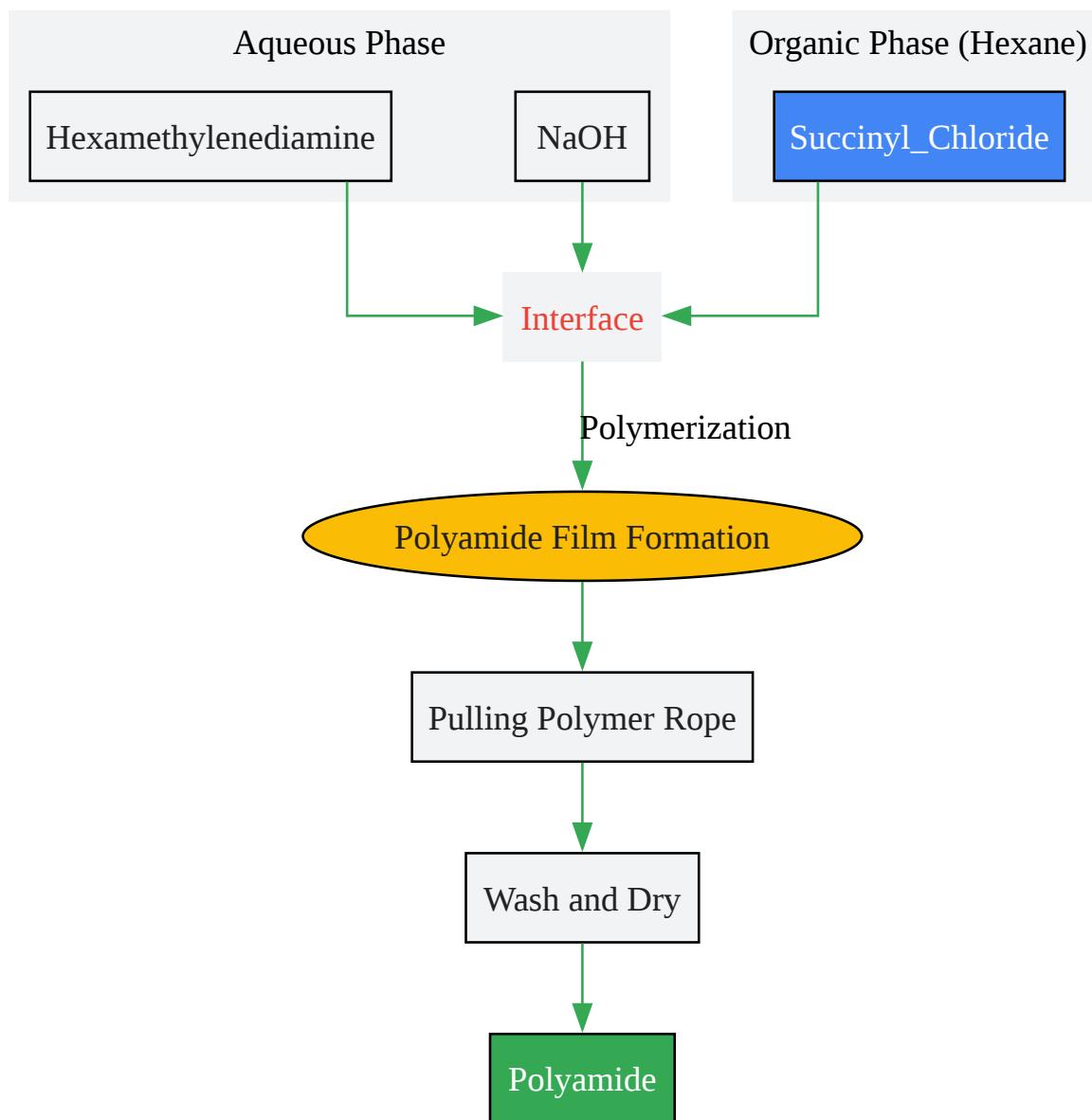
Chemical Reactivity and Mechanisms

The high reactivity of **succinyl chloride** stems from the two electrophilic carbonyl carbons, making it susceptible to nucleophilic attack. Its primary reactions involve nucleophilic acyl substitution.

Reaction with Alcohols (Esterification)

Succinyl chloride reacts readily with alcohols to form diesters. The reaction proceeds via a nucleophilic addition-elimination mechanism at each carbonyl group.





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- To cite this document: BenchChem. [Succinyl Chloride (CAS No. 543-20-4): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1293783#succinyl-chloride-cas-number-543-20-4>

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